

An In-depth Technical Guide to 2-Cyclohexylethyl Acetate: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 2-Cyclohexylethyl acetate

CAS No.: 21722-83-8

Cat. No.: B1585504

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Introduction: Unveiling 2-Cyclohexylethyl Acetate

2-Cyclohexylethyl acetate (CAS No. 21722-83-8) is an ester characterized by its pleasant, sweet, and fruity aroma with floral and green undertones.^{[1][2]} This colorless oily liquid is a valuable ingredient in the fragrance and flavor industries and presents interesting possibilities as a building block in synthetic organic chemistry, including applications relevant to drug development.^{[3][4]} This guide provides a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, analytical characterization methods, and a discussion of its current and potential applications for researchers and professionals in drug development.

Molecular Structure and Identification

The molecular structure of **2-cyclohexylethyl acetate** consists of a cyclohexyl ring connected via an ethyl bridge to an acetate group. This structure imparts a combination of lipophilicity from the cyclohexane moiety and the characteristic ester functionality.

Chemical Identifiers

Identifier	Value	Source(s)
IUPAC Name	2-cyclohexylethyl acetate	[5]
CAS Number	21722-83-8	[5]
Molecular Formula	C ₁₀ H ₁₈ O ₂	[3]
Molecular Weight	170.25 g/mol	[3]
InChI Key	NOTFZGFABLVTIG-UHFFFAOYSA-N	[3]
SMILES	CC(=O)OCCC1CCCCC1	[3]
Synonyms	Cyclohexaneethanol, acetate; Cyclohexylethyl acetate; Hexahydrophenethyl acetate	[6]

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C3 -- C4;
C4 -- C5;
C5 -- C6;
C6 -- C1;
C6 -- C7;
C7 -- C8;
C8 -- O1;
O1 -- C9;
C9 -- O2 [style=double];
C9 -- C10;
C1 -- H1;
C1 -- H2;
C2 -- H3;
C2 -- H4;
C3 -- H5;
C3 -- H6;
C4 -- H7;
C4 -- H8;
C5 -- H9;
C5 -- H10;
C6 -- H18;
C7 -- H11;
```

C7 -- H12;
C8 -- H13;
C8 -- H14;
C10 -- H15;
C10 -- H16;
C10 -- H17;

}

Caption: 2D Structure of **2-Cyclohexylethyl acetate**.

Physicochemical Properties

A summary of the key physicochemical properties of **2-cyclohexylethyl acetate** is provided below. These properties are crucial for its handling, formulation, and application in various fields.

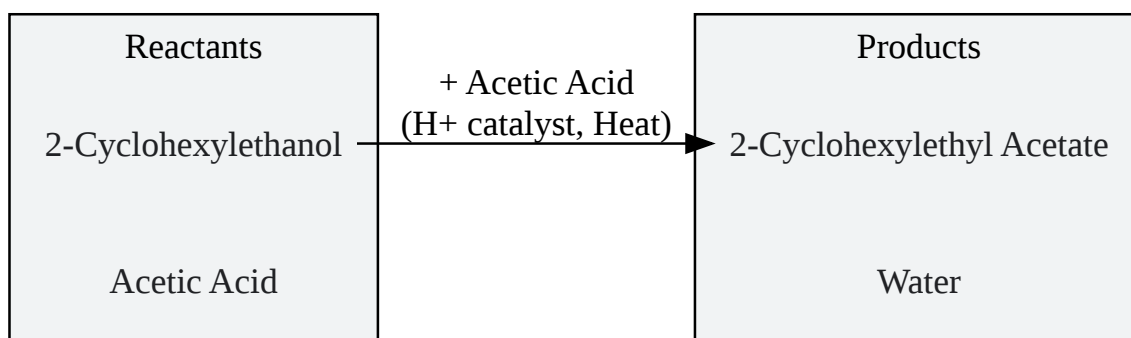
Property	Value	Source(s)
Appearance	Colorless oily liquid	[5]
Odor	Powerful, sweet-fruity, with floral and green notes	[1][5]
Boiling Point	222 °C at 760 mmHg	[5]
Density	0.95 g/mL at 25 °C	[3]
Refractive Index	1.442 - 1.450 at 20 °C	[1]
Flash Point	79.44 °C (175.00 °F) TCC	[1]
Solubility	Insoluble in water; soluble in oils and ethanol	[5]
logP	3.510	[5]

Synthesis of 2-Cyclohexylethyl Acetate

The most common and industrially viable method for the synthesis of **2-cyclohexylethyl acetate** is the Fischer esterification of 2-cyclohexylethanol with acetic acid, catalyzed by a strong acid. This reversible

reaction is typically driven to completion by using an excess of one of the reactants or by removing water as it is formed.

Reaction Scheme



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Caption: Fischer Esterification of 2-Cyclohexylethanol.

Experimental Protocol: Fischer Esterification

This protocol describes a laboratory-scale synthesis of **2-cyclohexylethyl acetate**.

Materials:

- 2-Cyclohexylethanol (1.0 eq)
- Glacial Acetic Acid (1.5 eq)
- Concentrated Sulfuric Acid (catalytic amount, e.g., 1-2 mol%)
- Toluene (as solvent and for azeotropic removal of water)
- Saturated Sodium Bicarbonate Solution
- Brine (Saturated Sodium Chloride Solution)
- Anhydrous Magnesium Sulfate or Sodium Sulfate
- Round-bottom flask

- Dean-Stark apparatus
- Condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stir bar, add 2-cyclohexylethanol, glacial acetic acid, and toluene.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the reaction mixture while stirring.
- **Azeotropic Distillation:** Assemble a Dean-Stark apparatus and a condenser on the flask. Heat the mixture to reflux. The toluene-water azeotrope will distill, and the water will be collected in the side arm of the Dean-Stark trap, driving the equilibrium towards the product.
- **Reaction Monitoring:** Monitor the progress of the reaction by observing the amount of water collected in the Dean-Stark trap. The reaction is complete when no more water is collected.
- **Work-up:** Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst and excess acetic acid), and brine.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the filtrate using a rotary evaporator to remove the toluene.
- **Purification:** The crude product can be purified by vacuum distillation to obtain pure **2-cyclohexylethyl acetate**.

Analytical Characterization

The identity and purity of synthesized **2-cyclohexylethyl acetate** can be confirmed using a combination of spectroscopic and chromatographic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is an ideal method for assessing the purity of **2-cyclohexylethyl acetate** and confirming its molecular weight.

- Expected Retention Index: The Kovats retention index for **2-cyclohexylethyl acetate** is approximately 1233 on a standard non-polar column and 1591 on a standard polar column.[\[5\]](#)
- Mass Spectrum: The electron ionization (EI) mass spectrum is expected to show a molecular ion peak (M+) at m/z 170. Key fragment ions would arise from the cleavage of the ester group and the cyclohexyl ring. The most abundant peaks are typically observed at m/z values of 43, 82, 81, 67, and 55.[\[5\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

- C=O Stretch: A strong absorption band is expected in the range of 1750-1735 cm^{-1} , characteristic of the carbonyl group in an aliphatic ester.[\[7\]](#)
- C-O Stretch: One or more strong bands are expected in the region of 1300-1000 cm^{-1} , corresponding to the C-O single bond stretching vibrations of the ester.[\[7\]](#)
- C-H Stretch: Absorption bands corresponding to sp^3 C-H stretching of the cyclohexyl and ethyl groups will be observed around 2925 and 2850 cm^{-1} .

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of the molecule.

- ^1H NMR: The proton NMR spectrum will show characteristic signals for the different types of protons in the molecule. The protons on the ethyl group adjacent to the oxygen will appear as a triplet, while the methyl protons of the acetate group will be a singlet. The protons of the cyclohexyl ring will appear as a complex multiplet.

- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for each unique carbon atom. The carbonyl carbon of the ester will have a chemical shift in the downfield region (around 170 ppm). The carbons of the ethyl group and the cyclohexyl ring will appear in the upfield region.

Applications in Research and Drug Development

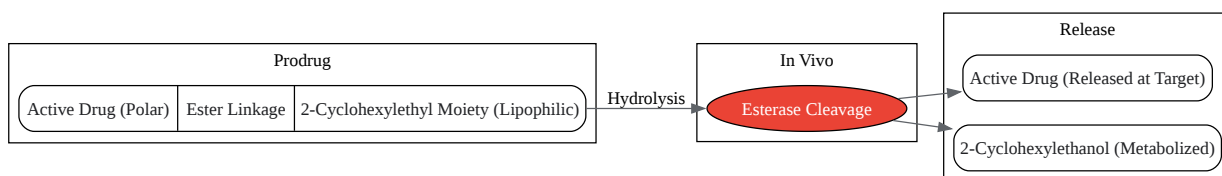
While **2-cyclohexylethyl acetate** is primarily used in the fragrance and flavor industries, its chemical structure presents opportunities for its application in pharmaceutical research and drug development.

As a Lipophilic Building Block

The cyclohexane moiety is a common structural motif in many approved drugs.[4] It can serve as a bioisostere for phenyl or t-butyl groups, offering advantages such as improved metabolic stability and three-dimensional diversity for better target engagement.[4] **2-Cyclohexylethyl acetate** can be a starting material or an intermediate in the synthesis of more complex molecules incorporating the cyclohexylethyl scaffold.

Potential Role in Prodrug Design

The ester functionality of **2-cyclohexylethyl acetate** makes it a candidate for use in prodrug strategies. Ester prodrugs are often employed to enhance the lipophilicity of a parent drug, which can improve its absorption, distribution, and ability to cross biological membranes.[8][9][10] The ester bond can be designed to be cleaved by endogenous esterases, releasing the active drug at the desired site of action. The cyclohexylethyl group could be explored as a lipophilic promoiety to be attached to polar drugs to improve their pharmacokinetic properties.[2][11]



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Sources

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